

Safeguarding Your Laboratory: Proper Disposal of Benzamide-15N

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Compound of Interest

Compound Name: Benzamide-15N

Cat. No.: B123844

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For researchers, scientists, and professionals in drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **Benzamide-15N**, a crucial isotopically labeled compound in various research applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and complying with regulatory standards.

Key Safety and Handling Information

Benzamide-15N is harmful if swallowed and is suspected of causing genetic defects[1]. Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved standards[2][3].
- **Skin Protection:** Handle with gloves. Ensure gloves are inspected before use and disposed of properly after[2]. A complete suit protecting against chemicals is also recommended[2].
- **Respiratory Protection:** For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator[2].

First Aid Measures:

- General Advice: In case of exposure, consult a physician and show them the safety data sheet[2].
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration[2].
- Skin Contact: Wash off with soap and plenty of water[2].
- Eye Contact: Flush eyes with water as a precaution[2].
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person[2].

Physicochemical and Hazard Data

A summary of the quantitative data for **Benzamide-15N** is presented below for easy reference.

Property	Value	Source
Physical State	Solid, White to off-white powder	[2][4]
Melting Point	125 - 128 °C	[1][2]
Flash Point	87 °C	[2]
Molecular Weight	~122.13 g/mol	[1]
Hazard Statements	H302 (Harmful if swallowed), H341 (Suspected of causing genetic defects)	[1]
Signal Word	Warning	[1]
Storage Class Code	11 - Combustible Solids	[1]

Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **Benzamide-15N** is incineration. This procedure should be carried out by licensed professionals at an approved waste disposal plant.

Experimental Protocol: Incineration

- **Material Preparation:** The material should be mixed with a combustible solvent to ensure complete combustion.
- **Incineration:** Burn the mixture in a chemical incinerator equipped with an afterburner and a scrubber to neutralize harmful gases produced during combustion[2].
- **Container Disposal:** Empty containers should be treated as unused product and disposed of in the same manner[2].
- **Regulatory Compliance:** All disposal activities must be in accordance with national and local regulations. Do not mix with other waste materials.

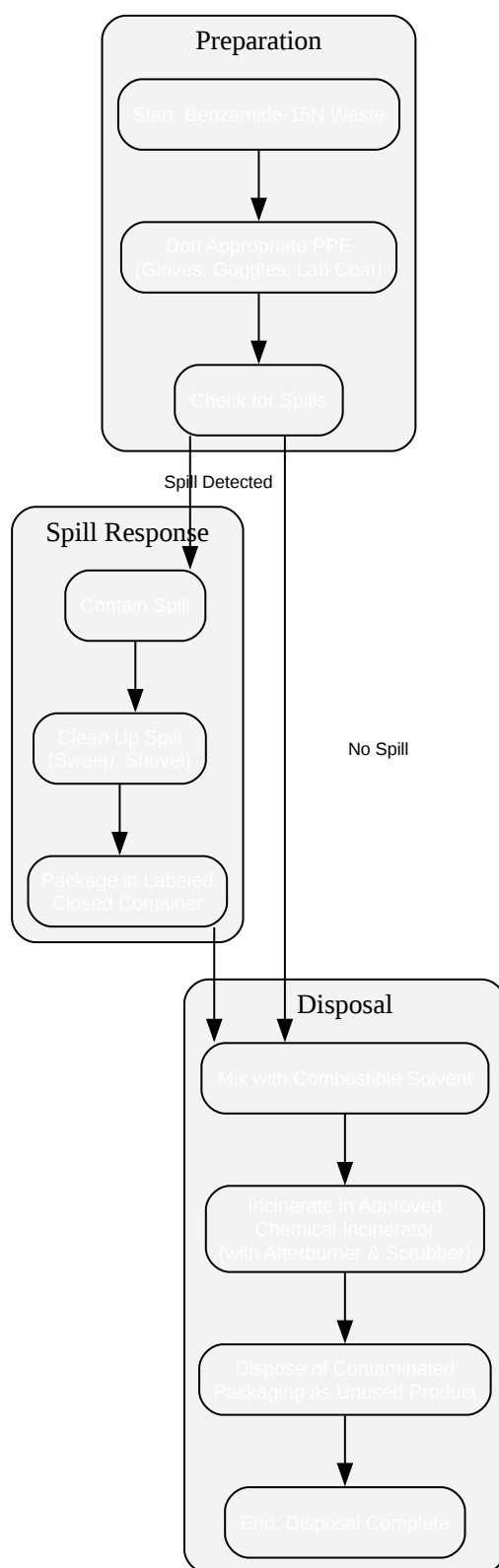
Accidental Release Measures:

In the event of a spill, the following steps should be taken:

- **Ensure Personal Safety:** Use personal protective equipment and ensure adequate ventilation. Avoid breathing dust and vapors[2].
- **Containment:** Prevent the product from entering drains[2].
- **Clean-up:** Pick up and arrange for disposal without creating dust. Sweep up and shovel the material into suitable, closed containers for disposal[2].

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Benzamide-15N**.



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Caption: Workflow for the safe disposal of **Benzamide-15N**.

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